

Technical Guide: Solubility Profiling & Phase Behavior of 1-Nitro-2-propoxybenzene

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Compound of Interest

Compound Name: 1-Nitro-2-propoxybenzene

CAS No.: 3079-53-6

Cat. No.: B3031403

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Physicochemical Profile & Theoretical Solubility

Understanding the molecular interaction potential is the first step in predicting solubility behavior without empirical data.

Property	Value / Characteristic	Implication for Solubility
Structure	Nitro group (-NO ₂) + Propoxy chain (-O-C ₃ H ₇) + Benzene Ring	Amphiphilic character with strong dipole moment.
Polarity	Moderate to High (Dipole moment ~4-5 D)	Soluble in polar aprotic solvents (DMSO, DMF) and moderately polar solvents (Esters, Alcohols).
Lipophilicity	LogP ≈ 2.5 - 3.0 (Estimated)	High affinity for organic layers; low water solubility.
Physical State	Liquid (Ambient) / Solid (Low Temp)	Ambient: Miscibility is the key parameter. Low Temp: Crystallization is possible.

Mechanism of Solvation

- **Like-Dissolves-Like:** The benzene ring and propyl chain facilitate interaction with non-polar and aromatic solvents (Toluene, DCM).
- **Dipole-Dipole Interaction:** The nitro group creates a strong dipole, ensuring high solubility in Ethyl Acetate and Acetone.
- **Hydrogen Bonding:** It acts as a weak H-bond acceptor (via Nitro and Ether oxygens) but lacks H-bond donors. This makes it highly soluble in alcohols (Ethanol, Methanol) where the solvent donates the proton.

Experimental Protocols (Self-Validating Systems)

Since specific literature data tables are often unavailable for this intermediate, you must generate your own "Gold Standard" data. Below are two self-validating protocols.

Protocol A: Miscibility & Partition Coefficient (For Liquid State)

Objective: Determine the miscibility gap with water/alkanes and partition coefficient (

) for extraction efficiency.

- Preparation: Mix **1-Nitro-2-propoxybenzene** (10 mL) with the target solvent (10 mL) in a jacketed equilibrium cell.
- Equilibration: Stir at 300 RPM for 4 hours at constant temperature (C).
- Phase Separation: Allow settling for 2 hours.
 - Validation Check: If the interface is cloudy, centrifugation (3000 RPM, 5 min) is required.
- Sampling: Carefully withdraw aliquots from both the organic and aqueous (or second solvent) layers.
- Analysis: Dilute with Acetonitrile and analyze via HPLC (UV detection at 280 nm).
- Calculation:

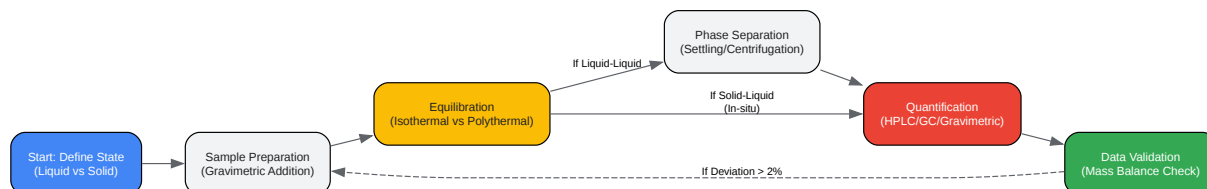
Protocol B: Dynamic Solubility (For Solid State/Low Temp)

Objective: Determine the solubility curve for crystallization design.

- Setup: Use a Crystal16 or similar polythermal transmissivity instrument, or a jacketed vessel with turbidity probe.
- Loading: Weigh precise amounts of solute and solvent to create mixtures of known concentration ().
- Heating/Cooling Cycle:
 - Heat at 0.5°C/min until clear (Dissolution Point,).

- Cool at 0.5°C/min until cloudy (Nucleation Point,).
- Hysteresis Analysis: The gap between and defines the Metastable Zone Width (MSZW).
- Validation: Repeat 3 times. If varies by C, check for solvent evaporation or degradation.

Visualization: Solubility Measurement Workflow



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Caption: Workflow for determining solubility/miscibility, incorporating feedback loops for data validation.

Thermodynamic Modeling & Analysis

To utilize experimental data for process design, fit the data to thermodynamic models.

Modified Apelblat Equation

The most robust model for correlating solubility (

) with temperature (

) in organic solvents is the Modified Apelblat equation:

- A, B, C: Empirical parameters derived from regression.
- Application: Interpolate solubility at any temperature to design cooling profiles.

van't Hoff Analysis

To determine the enthalpy of dissolution (

):

- Plot:

vs

.

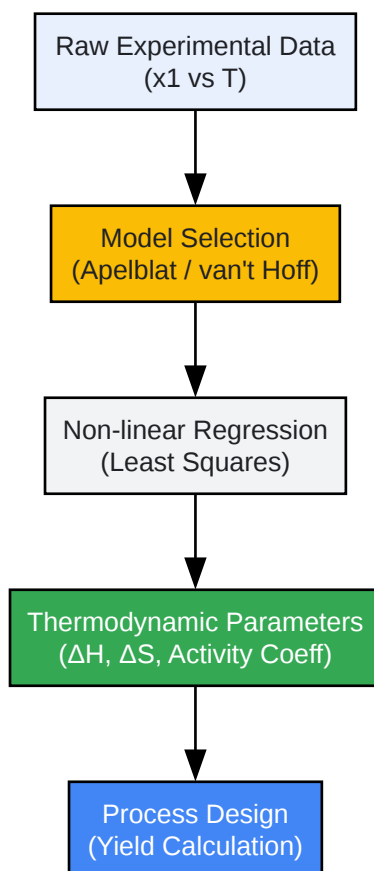
- Slope:

.

- Insight: A positive

(endothermic) indicates solubility increases with temperature, which is typical for this class of compounds.

Visualization: Data Analysis Logic



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Caption: Logical flow from raw solubility data to process engineering parameters.

Process Applications & Solvent Selection

Based on the chemical structure, the following solvent systems are recommended for specific unit operations.

A. Reaction Solvent (Synthesis)[1]

- Recommended: Toluene or Dichloromethane (DCM).
- Rationale: High solubility allows for concentrated reaction masses. Toluene facilitates azeotropic water removal if the synthesis involves condensation.

B. Extraction (Work-up)

- Recommended: Ethyl Acetate or Toluene.

- Rationale: **1-Nitro-2-propoxybenzene** will partition heavily into these layers (vs water).
- Avoid: Diethyl ether (peroxide risk, flammability) unless strictly necessary.

C. Crystallization (Purification)

- Note: Only applicable if the compound is solid at the isolation temperature.
- Solvent System: Ethanol/Water or Methanol/Water.
- Strategy: Dissolve in warm alcohol, then slowly add water (anti-solvent) or cool down. The hydrophobic propoxy group drives precipitation as water content increases.

References

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- To cite this document: BenchChem. [Technical Guide: Solubility Profiling & Phase Behavior of 1-Nitro-2-propoxybenzene]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3031403/docs#technical-guide-solubility-profiling-phase-behavior-of-1-nitro-2-propoxybenzene\]](https://www.benchchem.com/product/b3031403/docs#technical-guide-solubility-profiling-phase-behavior-of-1-nitro-2-propoxybenzene)

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